

2-(2-Oxoethyl)benzoic acid molecular weight

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Compound of Interest

Compound Name: 2-(2-Oxoethyl)benzoic acid

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An In-depth Technical Guide to the Molecular Weight of 2-(2-Oxoethyl)benzoic Acid

This guide provides a comprehensive overview of the molecular weight of **2-(2-oxoethyl)benzoic acid**, including its calculation, physicochemical properties, and experimental determination. It is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The key physicochemical properties of **2-(2-oxoethyl)benzoic acid** are summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₃	PubChem[1]
Molecular Weight	164.16 g/mol	PubChem[1]
IUPAC Name	2-(2-oxoethyl)benzoic acid	PubChem[1]
CAS Number	62499-91-6	PubChem[1]
Exact Mass	164.047344113 Da	PubChem[1]
Topological Polar Surface Area	54.4 Å ²	PubChem[1]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **2-(2-oxoethyl)benzoic acid** is C₉H₈O₃. The calculation of its molecular weight is detailed below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	9	12.011	108.099
Hydrogen	H	8	1.008	8.064
Oxygen	O	3	15.999	47.997
Total	164.160			

The following diagram illustrates the hierarchical relationship from elements to the final molecular weight.



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Elemental contribution to molecular weight.

Experimental Determination of Molecular Weight

The molecular weight of an organic compound such as **2-(2-oxoethyl)benzoic acid** can be experimentally determined using several methods. Mass spectrometry is one of the most common and accurate techniques.

Mass Spectrometry Protocol

Objective: To determine the molecular weight of **2-(2-oxoethyl)benzoic acid** using mass spectrometry.

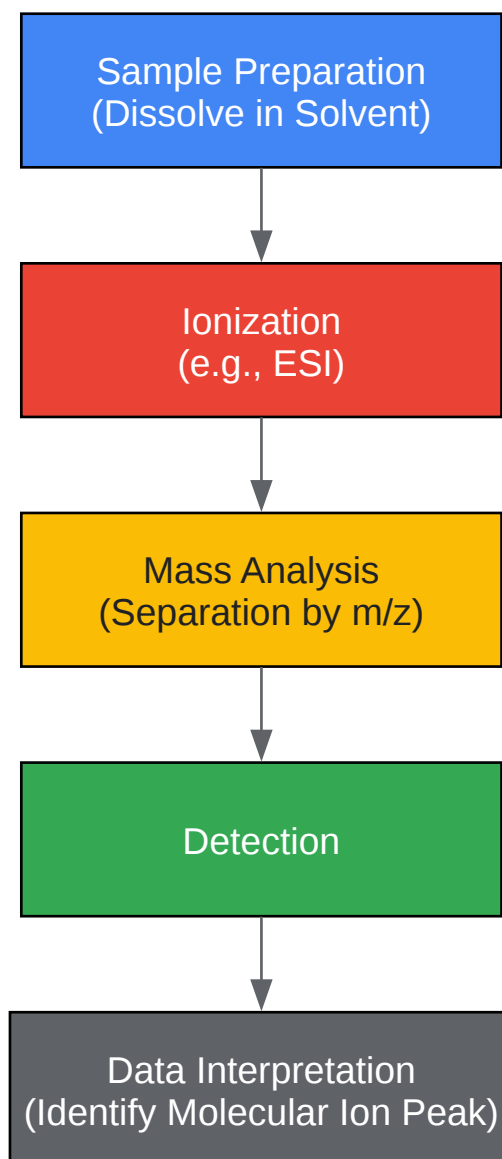
Materials:

- **2-(2-oxoethyl)benzoic acid** sample
- A suitable solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI))

Procedure:

- **Sample Preparation:** A dilute solution of the **2-(2-oxoethyl)benzoic acid** sample is prepared in a suitable volatile solvent.
- **Ionization:** The sample solution is introduced into the ion source of the mass spectrometer. In ESI, a high voltage is applied to the liquid to create an aerosol of charged droplets.
- **Mass Analysis:** The generated ions are directed into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak corresponding to the molecular ion (M^+) or a protonated/adducted molecule (e.g., $[M+H]^+$, $[M+Na]^+$) is identified. The molecular weight is determined from the m/z value of this peak.

The general workflow for this experimental determination is depicted in the following diagram.



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Workflow for molecular weight determination.

Synthesis

While a detailed synthesis protocol is beyond the scope of this guide, it is noteworthy that a method for the synthesis of **2-(2-oxoethyl)benzoic acid** has been reported in the Journal of the American Chemical Society[2]. Accessing this publication can provide detailed experimental procedures for its preparation.

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References

- 1. 2-(2-Oxoethyl)benzoic acid | C₉H₈O₃ | CID 12318766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
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